

Technical Monograph: Spectroscopic Characterization & Synthesis of O-(4-methylbenzyl)hydroxylamine[1]

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Compound of Interest

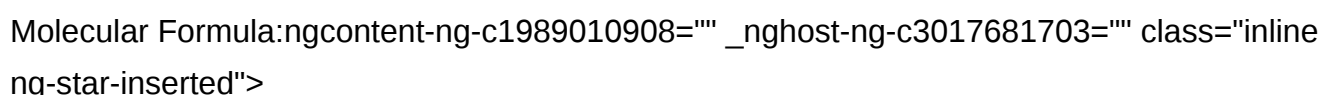
Compound Name: O-(4-methylbenzyl)hydroxylamine

CAS No.: 83670-44-4

Cat. No.: B1296229

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CAS Registry Number: 83670-44-4 (Free Base) / 5752-67-0 (Hydrochloride Salt - Analogous)

Molecular Formula:


(Free Base) Molecular Weight: 137.18 g/mol Synonyms: 1-[(Aminooxy)methyl]-4-methylbenzene; p-Methylbenzyloxyamine.

Executive Summary & Application Profile

O-(4-methylbenzyl)hydroxylamine is a specialized alkoxyamine building block primarily utilized in the synthesis of oxime ethers.[1] Its structural core—a hydroxylamine moiety protected by a p-methylbenzyl group—serves as a critical intermediate in the development of agrochemicals (e.g., oxime-based fungicides) and pharmaceutical candidates requiring stable ether linkages resistant to facile hydrolysis.[1]

Unlike simple benzylamines, the oxygen insertion between the nitrogen and the benzylic carbon significantly alters its electronic properties (ngcontent-ng-c1989010908="" _ngghost-ng-

c3017681703="" class="inline ng-star-inserted">

) and nucleophilicity.[2] This guide provides a definitive spectroscopic profile and a robust synthesis protocol designed to minimize the common impurity: N-alkylated byproducts.[2]

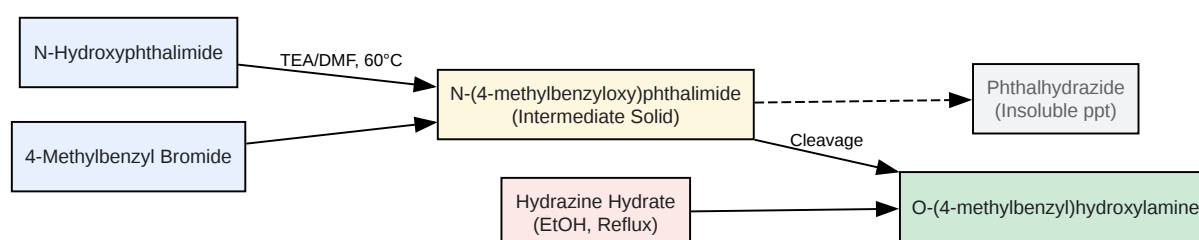
Synthesis Strategy: The N-Hydroxyphthalimide Route

Direct alkylation of hydroxylamine is prone to over-alkylation (yielding N,O-dialkyl species).[1] To ensure high fidelity and yield, the Gabriel Synthesis modification using N-hydroxyphthalimide is the industry-standard protocol.[1] This method locks the nitrogen nucleophilicity, forcing O-alkylation.[1][2]

Reaction Workflow

The synthesis proceeds in two distinct stages:

- O-Alkylation: Coupling N-hydroxyphthalimide with 4-methylbenzyl bromide (or chloride) using a non-nucleophilic base.[1][2]
- Hydrazinolysis: Cleavage of the phthalimide protecting group to release the target hydroxylamine.[2]



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Figure 1: Stepwise synthesis preventing N-alkylation impurities.

Detailed Protocol

Step 1: Preparation of the Phthalimide Intermediate

- Dissolve N-hydroxyphthalimide (1.0 eq) in DMF.
- Add Triethylamine (1.1 eq) slowly at 0°C. The solution will turn deep red (deprotonation).
- Add 4-methylbenzyl bromide (1.0 eq) dropwise.[\[2\]](#)
- Heat to 60°C for 3 hours. The color typically fades to light yellow as the alkylation completes.
[\[2\]](#)
- Precipitation: Pour reaction mixture into ice-water. Filter the white solid (Intermediate).[\[2\]](#)
 - Checkpoint: MP of intermediate should be ~135-140°C.[\[1\]](#)[\[2\]](#)

Step 2: Hydrazinolysis

- Suspend the intermediate in Ethanol.[\[2\]](#)
- Add Hydrazine hydrate (1.2 eq).
- Reflux for 2 hours. A bulky white precipitate (phthalhydrazide) will form.[\[2\]](#)
- Workup: Cool and filter off the phthalhydrazide.
- Concentrate the filtrate.[\[2\]](#) Dissolve residue in

, wash with

(to remove unreacted phthalimide), then dry over

. [\[2\]](#)
- Salt Formation (Optional but Recommended): Add

in dioxane to precipitate the hydrochloride salt for long-term stability.[\[2\]](#)

Spectroscopic Monograph

The following data distinguishes the product from its potential impurities (e.g., 4-methylbenzyl alcohol or 4-methylbenzylamine).

Nuclear Magnetic Resonance (NMR)

Solvent:

(Free Base) or

(HCl Salt)

Critical Quality Attribute (CQA): The benzylic methylene (

) resonance is the primary diagnostic peak.^[2]

- In 4-methylbenzylamine, this signal appears at ~3.8 ppm.^{[1][2][3]}
- In **O-(4-methylbenzyl)hydroxylamine**, the electronegative oxygen shifts this signal downfield to ~4.6 ppm.^[1]

Table 1:

NMR Data (400 MHz,

Position	Shift (ppm)	Multiplicity	Integration	Assignment
Ar-CH ₃	2.34	Singlet (s)	3H	Methyl group on aromatic ring
O-CH ₂	4.66	Singlet (s)	2H	Diagnostic Peak (Benzylic)
NH ₂	5.40	Broad (br s)	2H	Amine protons (Exchangeable)
Ar-H	7.15	Doublet (d)	2H	Aromatic (meta to methyl)
Ar-H	7.26	Doublet (d)	2H	Aromatic (ortho to methyl)

Note: For the HCl salt in ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

, the

signal becomes a broad peak at ~10.5-11.0 ppm (

), and the

may shift slightly to ~4.9 ppm.

Table 2:

NMR Data (100 MHz,

)

Shift (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">ppm)	Assignment	Causality
21.2		Typical benzylic methyl resonance.
78.1	ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">	Deshielded by Oxygen (vs 46 ppm for amine).
129.0	Ar-C (meta)	AA'BB' system characteristic. [1]
129.2	Ar-C (ortho)	AA'BB' system characteristic. [1]
134.5	Ar-C (ipso to ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">))	Quaternary carbon.
137.8	Ar-C (ipso to ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">))	Quaternary carbon.

Infrared Spectroscopy (FT-IR)

The IR spectrum validates the functional groups, specifically distinguishing the ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

bond from a standard amine.[2]

- 3300 - 3150 cm^{-1} :

stretching.[2] Primary hydroxylamines often show a doublet (symmetric/asymmetric) but it is often broader than simple amines due to H-bonding.[2]

- 2920, 2850 cm^{-1} :

aliphatic stretching (Methyl/Methylene).[2]

- 1050 - 1000 cm^{-1} :

stretching.[2] This is a strong band present in the hydroxylamine but absent in the starting benzylamine.[2]

- 815 cm^{-1} : Ar-H bending (para-substituted benzene characteristic).[2]

Mass Spectrometry (MS)

- Ionization: ESI+ or EI.[2]

- Molecular Ion (

): 137.1 m/z.[2]

- Base Peak: 105 m/z.[2]

- Mechanism:[4] Cleavage of the weak $\text{N}-\text{O}$ bond is common in EI, leading to the loss of

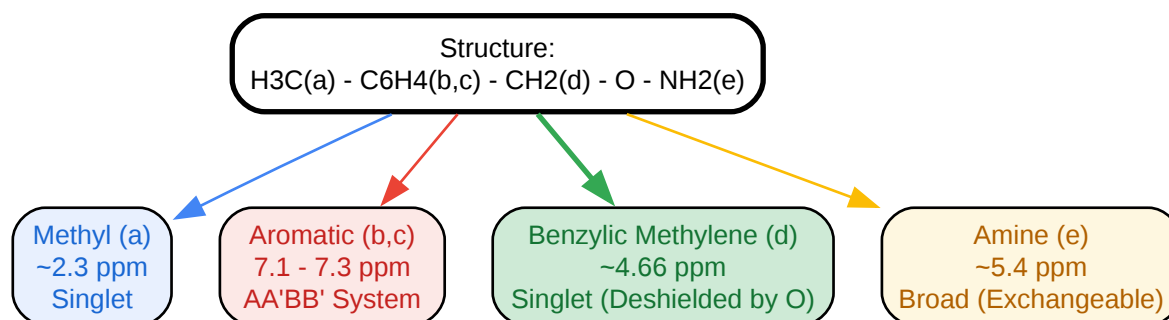
(33 Da) or

(16 Da).[2]

The stable 4-methylbenzyl cation (Tropylium ion derivative) at m/z 105 is typically the dominant fragment.[2]

Visualization of NMR Logic

The following diagram maps the structural connectivity to the specific chemical shifts, providing a visual check for spectral analysis.



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Figure 2: NMR Signal Assignment Logic. The green path highlights the critical diagnostic peak. [1]

Handling & Stability

- **Storage:** The free base is prone to oxidation and should be stored under inert gas (Argon/Nitrogen) at 4°C. The Hydrochloride salt is significantly more stable and is the recommended form for storage (Room Temp, Desiccated).[2]
- **Safety:** Hydroxylamines are potential sensitizers and can be mutagenic.[2] Handle with double nitrile gloves and work within a fume hood.[2]
- **Incompatibility:** Avoid contact with strong carbonyls (aldehydes/ketones) unless oxime formation is intended.[2]

References

- Grochowski, E., & Jurczak, J. (1976).[2] Synthesis of O-alkylhydroxylamines via N-alkoxyphthalimides. *Synthesis*, 1976(10), 682-684.[1][2]
- Fujii, T., et al. (1972).[2] Synthesis of O-benzylhydroxylamine derivatives. *Chemical & Pharmaceutical Bulletin*, 20(5), 1118-1121.[1] [1]
- Sigma-Aldrich. (n.d.).[1][2][5] Product Specification: **O-(4-Methylbenzyl)hydroxylamine hydrochloride**. [1][6]

- National Institute of Standards and Technology (NIST). (2023).[2][7] Mass Spectral Library: 4-Methylbenzyl derivatives.

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Sources

- 1. Welcome To Hyma Synthesis Pvt. Ltd [hymasynthesis.com]
- 2. 3-Hydroxy-4-methoxybenzyl alcohol | C₈H₁₀O₃ | CID 78089 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. O-(4-NITROBENZYL)HYDROXYLAMINE HYDROCHLORIDE(2086-26-2) 1H NMR [m.chemicalbook.com]
- 4. 4-Methylbenzylamine | CAS#:104-84-7 | Chemsrce [chemsrc.com]
- 5. O-(4-硝基苄基)羟胺 盐酸盐 ≥98.5% (AT) | Sigma-Aldrich [sigmaaldrich.com]
- 6. guidechem.com [guidechem.com]
- 7. Benzaldehyde, 4-hydroxy- [webbook.nist.gov]
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